

Dde Biotin-PEG4-alkyne: A Technical Guide for Advanced Biomolecular Studies

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Compound of Interest		
Compound Name:	Dde Biotin-PEG4-alkyne	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dde Biotin-PEG4-alkyne is a sophisticated chemical probe designed for the selective labeling and enrichment of azide-modified biomolecules. This trifunctional reagent incorporates a terminal alkyne for covalent ligation via click chemistry, a biotin moiety for high-affinity capture with streptavidin, and a cleavable 1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl (Dde) linker. The inclusion of a hydrophilic tetraethylene glycol (PEG4) spacer enhances its solubility in aqueous media, making it an invaluable tool in chemical biology, proteomics, and drug discovery for applications such as target identification and biomarker discovery.[1][2]

The key feature of this reagent is the Dde protecting group, which is stable under many biochemical conditions but can be selectively cleaved with hydrazine.[3] This allows for the mild elution of captured biomolecules from streptavidin resins, overcoming the harsh conditions typically required to disrupt the strong streptavidin-biotin interaction and preserving the integrity of the isolated proteins for downstream analysis like mass spectrometry.[3]

Core Properties and Structure

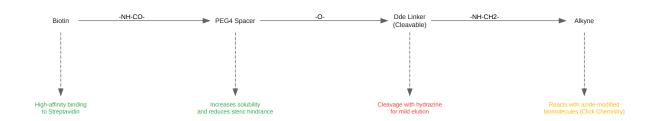
Dde Biotin-PEG4-alkyne is a versatile molecule with well-defined chemical and physical properties. Its structure is optimized for bioorthogonality and efficiency in pull-down assays.

Chemical Structure:



The molecule consists of a biotin head group, a PEG4 linker, a Dde cleavable moiety, and a terminal alkyne group.

Dde Biotin-PEG4-alkyne



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Caption: Functional components of **Dde Biotin-PEG4-alkyne**.

Quantitative Data Summary



Property	Value	
Molecular Formula	C32H50N4O8S	
Molecular Weight	650.83 g/mol	
CAS Number	1802908-00-4	
Appearance	Solid, brown to reddish brown	
Purity	>96%	
Storage (Powder)	-20°C for up to 3 years, 4°C for up to 2 years	
Storage (In solvent)	-80°C for up to 6 months, -20°C for up to 1 month	

Experimental Protocols

The following are detailed methodologies for the key applications of **Dde Biotin-PEG4-alkyne**: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for labeling and Dde cleavage for elution.

Labeling of Azide-Modified Proteins via CuAAC (Click Chemistry)

This protocol describes the general steps for labeling azide-modified proteins in a cell lysate with **Dde Biotin-PEG4-alkyne**.

Materials:

- Cell lysate containing azide-modified proteins
- Dde Biotin-PEG4-alkyne
- Tris(2-carboxyethyl)phosphine (TCEP) stock solution (50 mM in water)
- Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA) stock solution (2 mM in DMSO)
- Copper(II) sulfate (CuSO₄) stock solution (50 mM in water)



- DMSO
- Phosphate-buffered saline (PBS)

Procedure:

- Prepare the Reagents: Thaw all stock solutions on ice. Prepare a stock solution of Dde Biotin-PEG4-alkyne in DMSO (e.g., 5 mM).
- Prepare the Protein Sample: Adjust the concentration of the cell lysate to 2 mg/mL with PBS.
- Prepare the Click Chemistry Cocktail: In a separate tube, prepare the click chemistry cocktail
 by adding the reagents in the following order. The final concentrations in the reaction mixture
 should be:
 - Dde Biotin-PEG4-alkyne: 100 μM
 - o TCEP: 1 mM
 - TBTA: 100 μM
 - CuSO₄: 1 mM
- Initiate the Reaction: Add the click chemistry cocktail to the protein sample.
- Incubation: Incubate the reaction mixture at room temperature for 1-2 hours with gentle shaking.
- Removal of Excess Reagents: Remove unreacted **Dde Biotin-PEG4-alkyne** and catalyst components by protein precipitation (e.g., with acetone or methanol/chloroform) or buffer exchange using a desalting column.

Affinity Purification of Biotinylated Proteins

Materials:

- Streptavidin-agarose beads
- Wash Buffer A (e.g., PBS with 0.5% SDS)



- Wash Buffer B (e.g., PBS with 6 M urea)
- Wash Buffer C (e.g., PBS)

Procedure:

- Bead Preparation: Wash the streptavidin-agarose beads three times with PBS.
- Binding: Add the labeled protein sample to the washed beads and incubate for 1-2 hours at 4°C with end-over-end rotation to allow for the binding of biotinylated proteins.
- Washing: Pellet the beads by centrifugation and discard the supernatant. Wash the beads sequentially with Wash Buffer A, Wash Buffer B, and finally Wash Buffer C to remove nonspecifically bound proteins. Perform each wash three times.

Cleavage and Elution of Captured Proteins

This protocol details the release of the captured proteins from the streptavidin beads by cleaving the Dde linker.

Materials:

- Cleavage Buffer: 2% (v/v) hydrazine monohydrate in N,N-dimethylformamide (DMF).[4]
- Neutralization Buffer (e.g., 100 mM Tris-HCl, pH 7.5)

Procedure:

- Resuspend the Beads: After the final wash, resuspend the beads in the Cleavage Buffer.
- Incubation: Incubate the bead suspension at room temperature for 30-60 minutes with gentle shaking.[4] It is recommended to perform this in a chemical fume hood.
- Elution: Pellet the beads by centrifugation and carefully collect the supernatant containing the eluted proteins.
- Repeat Elution (Optional): For maximal recovery, the cleavage step can be repeated with fresh Cleavage Buffer.

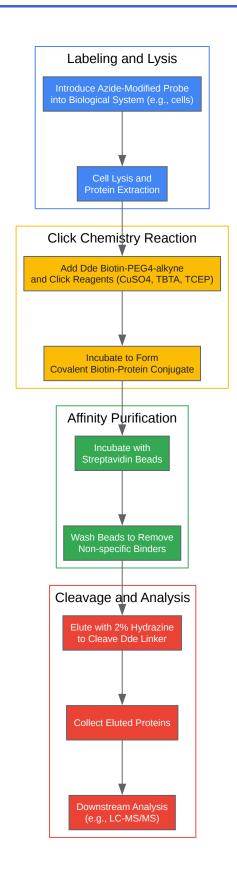


 Neutralization and Sample Preparation: Immediately neutralize the hydrazine in the eluate by adding a suitable buffer. The sample is now ready for downstream applications such as SDS-PAGE, western blotting, or mass spectrometry.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the identification of target proteins using **Dde Biotin-PEG4-alkyne**.





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Caption: Workflow for target protein identification.



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